

A Comparative Guide to ISO-KF (NW) and ISO-K Vacuum Flanges

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Compound of Interest

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For researchers, scientists, and drug development professionals working with vacuum systems, selecting the appropriate flange is critical for maintaining the integrity and performance of their experiments and processes. Among the various standards, ISO-KF (also known as NW or Klein Flange) and ISO-K flanges are two of the most common choices for high-vacuum applications. This guide provides an objective comparison of their performance, supported by available data and a discussion of relevant experimental protocols.

At a Glance: Key Differences

ISO-KF and ISO-K flanges share the same fundamental sealing principle: a centering ring with an elastomeric O-ring compressed between two symmetrical flanges. However, their primary distinctions lie in their clamping mechanism and typical application size, which in turn influences their suitability for different vacuum system requirements.

Feature	ISO-KF (NW)	ISO-K
Nominal Diameter (DN)	10 to 50	63 to 630
Clamping Mechanism	Single circular clamp (wing nut, toggle, or bolt)	Multiple individual double-claw clamps
Typical Applications	Smaller, frequently modified systems; foreline plumbing; connections to small pumps and gauges.	Larger, more permanent installations; connections to large pumps, chambers, and valves.
Pressure Range	Rough to High Vacuum (Atmosphere to $\sim 10^{-8}$ mbar)[1][2][3]	High Vacuum (Atmosphere to $\sim 10^{-8}$ mbar)[1][4]
Bakeout Temperature	Limited by O-ring material (typically up to 150°C for Viton®)[5]	Limited by O-ring material (up to 150°C with Viton®, potentially slightly higher to 200°C in some configurations) [5]
Assembly/Disassembly	Very fast and tool-free with wing nut or toggle clamps.	Relatively fast, but requires tightening multiple clamps.
Vibration Resistance	Moderate	Good, more robust than ISO-KF due to multiple clamping points.

Performance Characteristics: A Detailed Look

Both ISO-KF and ISO-K flanges are designed for high vacuum applications and are not suitable for ultra-high vacuum (UHV) systems, which necessitate metal-sealed flanges like ConFlat (CF).[5] The primary limitation for both is the outgassing from the elastomeric O-ring, which restricts the ultimate pressure and the maximum bakeout temperature.[5]

Sealing and Leak Rates: When properly assembled with a clean, undamaged O-ring and centering ring, both flange types can achieve a leak rate of less than 1×10^{-9} std cc/sec of Helium.[2][4] The sealing performance is highly dependent on the quality of the components and the proper application of clamping force.

Pressure and Temperature Cycling: The performance of both flange types under pressure and temperature cycling is primarily dictated by the elastomer O-ring. Repeated cycling can lead to degradation of the O-ring, potentially increasing leak rates over time. While specific comparative data is not readily available, the more robust clamping of the ISO-K may offer slightly better performance under repeated mechanical stress.

Vibration Resistance: The use of multiple, independent claw clamps on ISO-K flanges provides a more secure and vibration-resistant connection compared to the single circular clamp of the ISO-KF system.^[5] This makes ISO-K a better choice for applications where mechanical vibration from pumps or other equipment is a concern.

Experimental Protocols

While direct experimental comparisons are not widely published, the performance of these flanges is typically evaluated using standardized vacuum testing procedures.

Helium Leak Testing Protocol

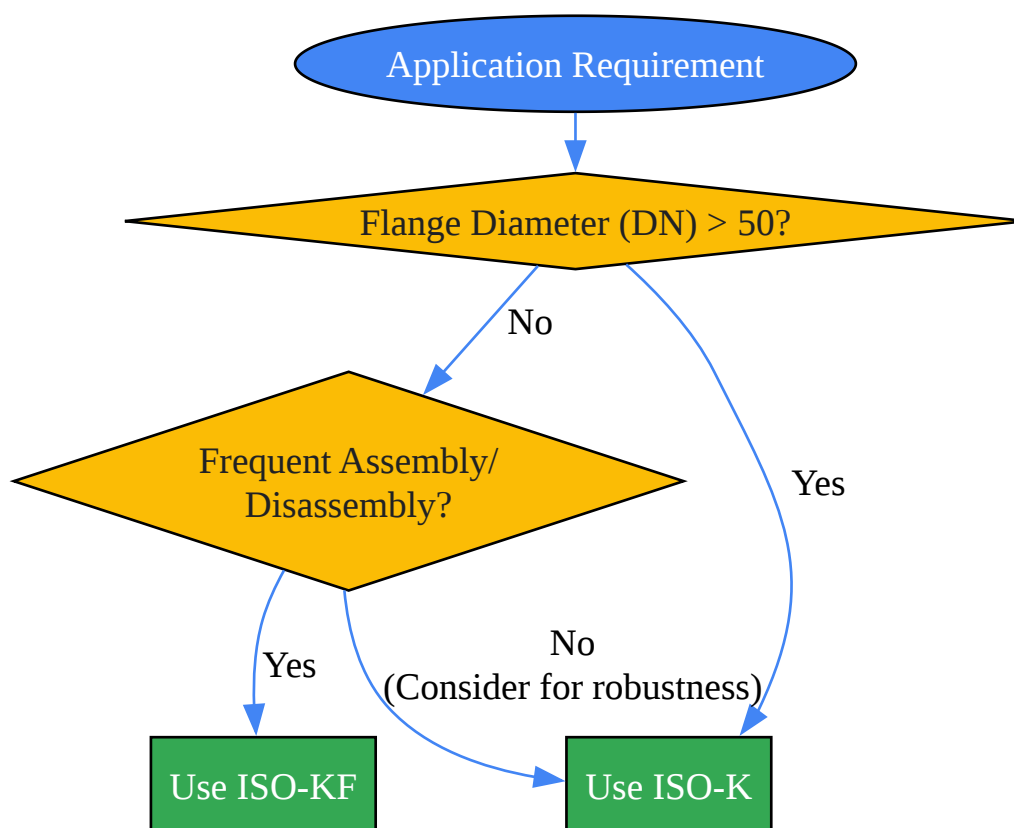
A common method to quantify the leak rate of a vacuum flange assembly is through helium mass spectrometry.

Objective: To determine the rate at which helium gas permeates through the flange seal.

Methodology:

- **Assembly:** The ISO-KF or ISO-K flange assembly to be tested is connected to a helium leak detector. All other ports on the test component are blanked off.
- **Evacuation:** The system is pumped down to a suitable base pressure for the leak detector to operate effectively.
- **Tracer Gas Application:** A fine stream of helium gas is carefully directed at the exterior of the flange seal.
- **Detection:** The leak detector's mass spectrometer measures the amount of helium that has entered the vacuum system, indicating a leak. The result is quantified as a leak rate (e.g., in mbar·L/s).

A diagram of the typical helium leak testing workflow is provided below.



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